

Application Notes and Protocols for 1-Acetyl-2-piperidineacetic Acid

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Compound of Interest

Compound Name: 1-Acetyl-2-piperidineacetic Acid

Cat. No.: B1355431

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and storage of **1-Acetyl-2-piperidineacetic Acid**. The information is intended to guide researchers, scientists, and professionals in the field of drug development on the safe and effective use of this compound.

Chemical Properties and Data

1-Acetyl-2-piperidineacetic Acid is a derivative of piperidine, a common scaffold in medicinal chemistry. Its structure suggests its potential as a building block in the synthesis of more complex molecules, particularly those targeting the central nervous system.^[1]

Property	Value	Source
Molecular Formula	C ₉ H ₁₅ NO ₃	[2]
Molecular Weight	185.22 g/mol	[2]
CAS Number	25393-20-8	[2]
Storage Temperature	Room temperature, dry	[1]
Appearance	Solid (predicted)	General Knowledge
Solubility	Soluble in water and polar organic solvents (predicted)	General Knowledge

Applications in Research and Drug Development

1-Acetyl-2-piperidineacetic Acid serves as a valuable intermediate in the synthesis of pharmaceutical compounds.^[1] Its structural similarity to known neuroactive compounds makes it a candidate for the development of agents targeting the central nervous system.^[1] The acetyl and carboxylic acid functional groups provide reactive handles for further chemical modifications, enabling the creation of diverse chemical libraries for drug discovery programs.

The N-acetyl group can influence the compound's stability and pharmacokinetic properties. N-acetylation is a common post-translational modification that can protect against proteolytic degradation, thereby increasing the in vivo stability of molecules.^[3]

Handling and Storage Protocols

3.1. General Handling

Due to the lack of a specific Material Safety Data Sheet (MSDS) for **1-Acetyl-2-piperidineacetic Acid**, it is prudent to handle it with the care afforded to novel chemical entities and related piperidine carboxylic acids.

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Engineering Controls:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.
- **Hygiene Practices:** Avoid contact with skin and eyes. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

3.2. Storage

Proper storage is crucial to maintain the integrity and stability of **1-Acetyl-2-piperidineacetic Acid**.

- **Container:** Store in a tightly sealed container to prevent moisture absorption and contamination.

- Conditions: Keep in a dry, cool place at room temperature.^[1] Avoid exposure to direct sunlight and extreme temperatures.
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.

3.3. Spill and Waste Disposal

- Spill Cleanup: In case of a spill, wear appropriate PPE. For a solid spill, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal. For a solution spill, absorb with an inert material and place in a sealed container for disposal.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols

The following are generalized protocols based on the handling of similar chemical compounds. Researchers should adapt these protocols based on their specific experimental needs and perform a thorough risk assessment before commencing any work.

4.1. Protocol for Solution Preparation

This protocol outlines the preparation of a stock solution of **1-Acetyl-2-piperidineacetic Acid**.

Materials:

- **1-Acetyl-2-piperidineacetic Acid**
- Appropriate solvent (e.g., deionized water, DMSO, ethanol)
- Volumetric flask
- Analytical balance
- Spatula
- Magnetic stirrer and stir bar (optional)

Procedure:

- Determine the desired concentration and volume of the stock solution.
- Calculate the required mass of **1-Acetyl-2-piperidineacetic Acid**.
- Tare the analytical balance with a clean, dry weigh boat.
- Carefully weigh the calculated mass of the compound.
- Transfer the compound to the volumetric flask.
- Add a portion of the chosen solvent to the flask, approximately half of the final volume.
- Gently swirl the flask or use a magnetic stirrer to dissolve the compound completely. Sonication may be used if necessary.
- Once dissolved, add the solvent to the calibration mark on the volumetric flask.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Label the flask with the compound name, concentration, solvent, and date of preparation.

4.2. Protocol for Use as a Synthetic Intermediate

This protocol provides a general workflow for using **1-Acetyl-2-piperidineacetic Acid** in a chemical synthesis.

Materials:

- **1-Acetyl-2-piperidineacetic Acid**
- Reaction vessel (e.g., round-bottom flask)
- Other reactants and reagents
- Solvent
- Stirring apparatus (e.g., magnetic stirrer)
- Temperature control system (e.g., heating mantle, ice bath)

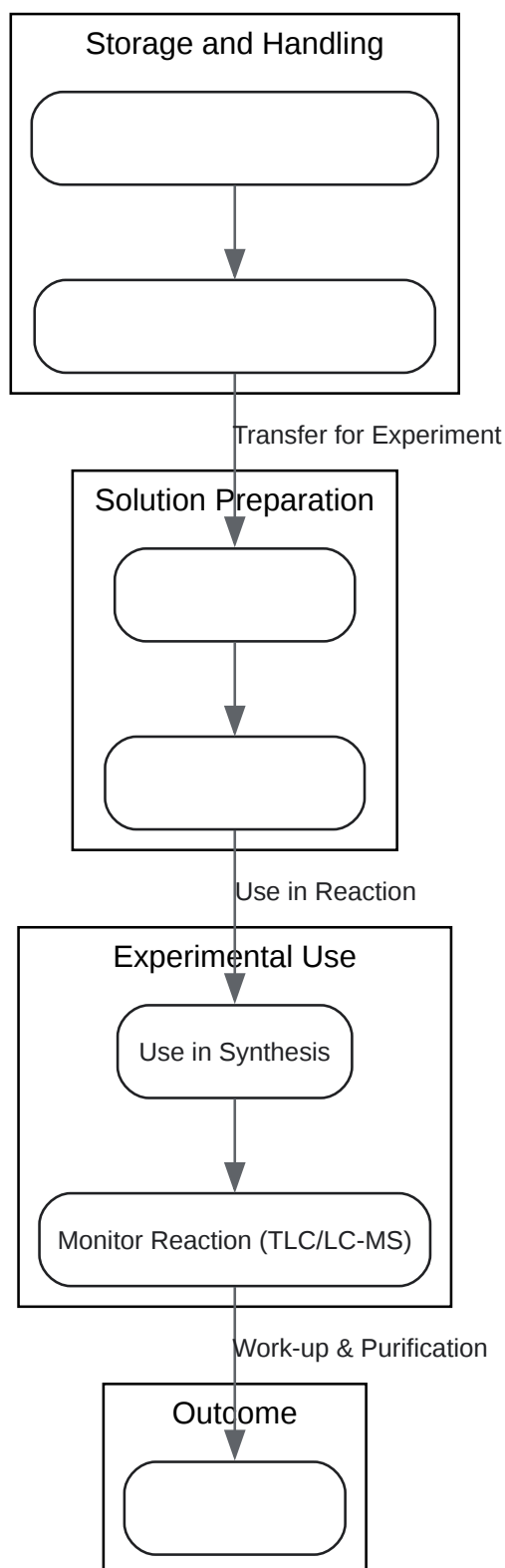
- Inert atmosphere setup (if required)

Procedure:

- Set up the reaction apparatus in a chemical fume hood.
- Add **1-Acetyl-2-piperidineacetic Acid** and the appropriate solvent to the reaction vessel.
- Stir the mixture to ensure dissolution or suspension.
- If the reaction requires an inert atmosphere, purge the system with nitrogen or argon.
- Slowly add the other reactants and reagents to the reaction mixture.
- Adjust the temperature of the reaction as required.
- Monitor the progress of the reaction using an appropriate analytical technique (e.g., TLC, LC-MS).
- Upon completion, proceed with the work-up and purification of the desired product.

Visualization of Workflow

The following diagram illustrates a general workflow for the handling and experimental use of **1-Acetyl-2-piperidineacetic Acid**.



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Caption: General workflow for **1-Acetyl-2-piperidineacetic Acid** from storage to experimental use.

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